

An In-depth Technical Guide to Ethylene Glycol Bis(bromoacetate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylene bromoacetate*

Cat. No.: *B1211380*

[Get Quote](#)

CAS Number: 3785-34-0

This technical guide provides a comprehensive overview of Ethylene glycol bis(bromoacetate), a homobifunctional crosslinking agent. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, applications, and safety considerations.

Chemical and Physical Properties

Ethylene glycol bis(bromoacetate) is a versatile reagent used in bioconjugation and polymer chemistry. Its key properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	3785-34-0	[1][2][3]
Molecular Formula	C6H8Br2O4	[1][2]
Molecular Weight	303.93 g/mol	[1][2]
IUPAC Name	Ethane-1,2-diyl bis(2-bromoacetate)	[2][3]
Synonyms	1,2-Bis(bromoacetoxo)ethane, Ethylene bromoacetate, Bromoacetic acid 1,2-ethanediyl ester	[1][2][3]
Appearance	Oily liquid (propylene glycol analog)	[4]
Boiling Point	144-145 °C at 2 mmHg (for 1,2-bis-(bromoacetoxo)ethane)	[4]
Solubility	Soluble in many organic solvents, substantially insoluble in water (propylene glycol analog)	[4]

Synthesis

The synthesis of Ethylene glycol bis(bromoacetate) can be achieved through the esterification of ethylene glycol with bromoacetic acid or its derivatives. Below are two common laboratory-scale synthesis protocols.

Synthesis from Chloroacetic Acid and Sodium Bromide

This method involves the in-situ generation of bromoacetic acid from chloroacetic acid and sodium bromide, followed by esterification with ethylene glycol.

Experimental Protocol:

- To a reaction vessel equipped with a stirrer, reflux condenser, and dropping funnel, add 94.5 g (1 mol) of chloroacetic acid, 132.6 g (1.3 mol) of sodium bromide, 100 ml of water, and 200 g of toluene.
- Add 31 g (0.5 mol) of ethylene glycol to the mixture.
- Slowly add 127.4 g (1.3 mol) of concentrated sulfuric acid dropwise to the stirred mixture.
- After the addition is complete, heat the mixture and reflux. Water can be removed by azeotropic distillation with toluene.
- Upon completion of the reaction (monitored by TLC or GC), cool the reaction mixture.
- Wash the organic layer with water, followed by a dilute sodium bicarbonate solution, and then again with water.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation to yield 1,2-bis-(bromoacetoxy)ethane.[4]

Synthesis via Bromination of Poly(ethylene glycol)

This protocol describes the bromination of a poly(ethylene glycol) backbone, which can be adapted for ethylene glycol.

Experimental Protocol:

- In a flask protected from light and under a nitrogen atmosphere, dissolve polyethylene glycol in anhydrous dichloromethane.
- Cool the solution in an ice bath and add triethylamine.
- Stir the mixture for 15 minutes.
- Add 2-bromoacetyl bromide dropwise using a nitrogen-purged syringe.

- After the addition is complete, stir the reaction for an additional 30 minutes in the ice bath.
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Remove the resulting white precipitate by filtration.
- Precipitate the filtrate dropwise in cold diethyl ether and collect the product by vacuum filtration.

Applications in Research and Drug Development

Ethylene glycol bis(bromoacetate) is a homobifunctional crosslinker, meaning it has two identical reactive groups. The bromoacetate moieties are reactive towards nucleophiles, particularly the thiol groups of cysteine residues in proteins. This specificity makes it a valuable tool in proteomics and drug development.

Protein Cross-linking

As a thiol-reactive crosslinker, Ethylene glycol bis(bromoacetate) can be used to study protein-protein interactions and protein structure. By covalently linking cysteine residues that are in close proximity, it can "freeze" transient interactions for analysis by techniques like mass spectrometry.

General Experimental Workflow for Protein Cross-linking:

Caption: General workflow for protein cross-linking using Ethylene glycol bis(bromoacetate).

Drug Delivery Systems

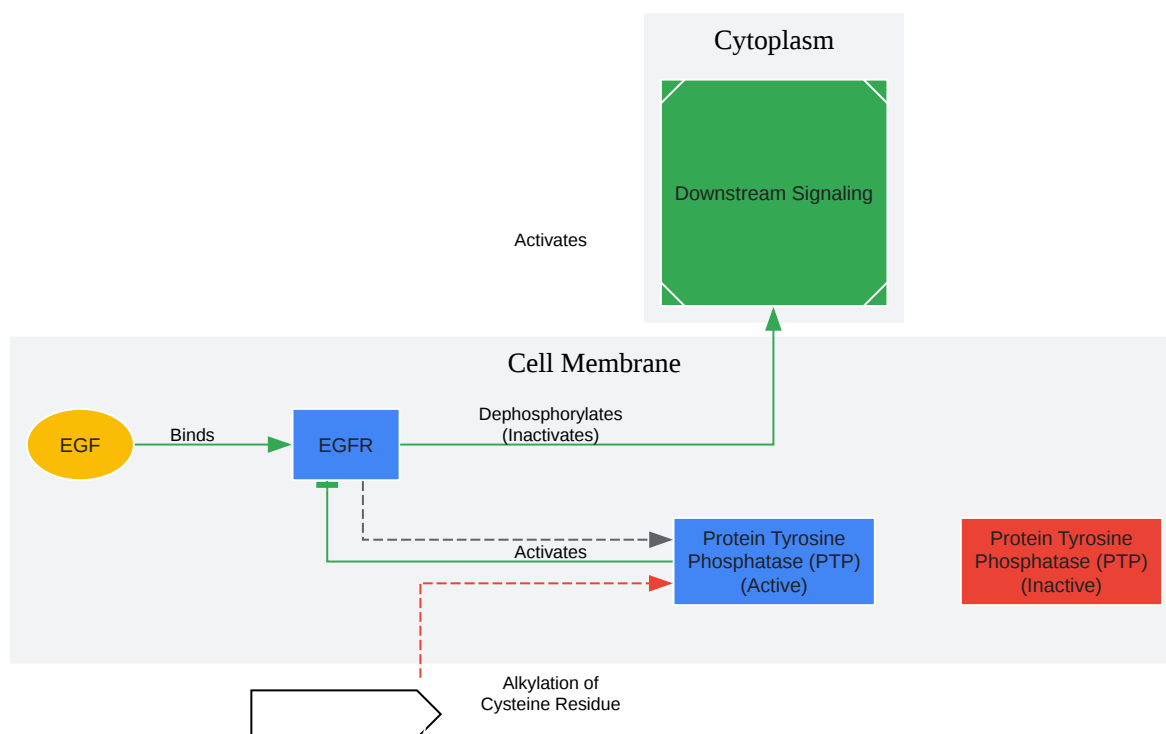
The ethylene glycol spacer in this crosslinker can be incorporated into larger polymer structures, such as hydrogels, for use in drug delivery systems.[5] Poly(ethylene glycol) (PEG) is widely used in drug delivery to enhance the solubility and bioavailability of therapeutic agents.[6] Copolymers containing PEG and biodegradable polyesters have been explored for creating nanoparticles and hydrogels for controlled drug release.[7]

Potential Involvement in Signaling Pathways

While direct studies on the effects of Ethylene glycol bis(bromoacetate) on specific signaling pathways are limited, its reactivity towards cysteine residues suggests potential interactions with proteins whose functions are regulated by the redox state of their cysteines. Many key signaling proteins, including kinases, phosphatases, and transcription factors, contain functionally important cysteine residues that are sensitive to modification.

Alkylation of these critical cysteines by a bromoacetate-containing compound could potentially modulate their activity and downstream signaling. For example, the modification of a cysteine residue in the active site of a phosphatase could inhibit its activity, leading to sustained phosphorylation of its target proteins and altered cellular signaling.

Hypothetical Signaling Pathway Modulation:



[Click to download full resolution via product page](#)

Caption: Hypothetical modulation of a receptor tyrosine kinase signaling pathway by Ethylene glycol bis(bromoacetate).

Safety and Handling

Ethylene glycol bis(bromoacetate) and related bromoacetates are hazardous chemicals and should be handled with appropriate safety precautions.

Hazard	Precaution
Toxicity	Highly toxic if inhaled, ingested, or in contact with skin. May be fatal.
Irritation	Causes severe skin and eye irritation. Lachrymator (causes tearing).
Flammability	Combustible liquid.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing vapors.
- Keep away from heat, sparks, and open flames.
- Store in a tightly closed container in a cool, dry place.

In case of exposure, seek immediate medical attention. For spills, use appropriate absorbent material and dispose of as hazardous waste. Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US3778468A - Process for preparing ethylene glycol esters - Google Patents [patents.google.com]
- 2. proteochem.com [proteochem.com]
- 3. Ethylene glycol improves electrospray ionization efficiency in bottom-up proteomics - Chair of Proteomics and Bioanalytics [mls.ls.tum.de]
- 4. US4123443A - Process for the preparation of bromoacetic acid and esters thereof - Google Patents [patents.google.com]
- 5. A comparative cross-linking strategy to probe conformational changes in protein complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. osti.gov [osti.gov]
- 7. Application of MS-Based Proteomics to Study Serum Protein Adsorption/Absorption and Complement C3 Activation on Poly(ethylene glycol) Hydrogels - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethylene Glycol Bis(bromoacetate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211380#ethylene-glycol-bis-bromoacetate-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com